

The Environmental Fate and Soil Degradation of Metaflumizone: A Technical Guide

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Compound of Interest

Compound Name: **Metaflumizone**

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Introduction

Metaflumizone is a broad-spectrum insecticide belonging to the semicarbazone class. It functions by blocking voltage-dependent sodium channels in the nervous systems of insects, leading to paralysis and death.^{[1][2]} Commercial formulations of **metaflumizone** typically contain a mixture of E and Z isomers, with the E-isomer being the more biologically active form.^{[2][3]} Given its application in agriculture and veterinary medicine, a thorough understanding of its environmental fate, particularly its degradation in soil, is crucial for assessing its ecological risk. This guide provides an in-depth technical overview of the environmental persistence and degradation pathways of **metaflumizone**, with a focus on soil environments.

Physicochemical Properties of Metaflumizone

The environmental behavior of a pesticide is largely governed by its physicochemical properties. **Metaflumizone** is characterized by low aqueous solubility and low volatility, which suggests a limited potential for leaching into groundwater.^{[2][3]} Its high potential for bioaccumulation is a noteworthy characteristic.^[3] A summary of its key properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₂₄ H ₁₆ F ₆ N ₄ O ₂	[2][4]
Molecular Weight	506.4 g/mol	[4]
Aqueous Solubility	Low, < 0.1 mg/mL	[3][5]
Vapor Pressure	Non-volatile	[3]
Log K _{ow}	High potential for bioaccumulation	[3]
Isomer Ratio	E:Z ratio of approximately 90:10 in commercial products	[2][3][6]

Soil Degradation

Metaflumizone is considered persistent in soil.[2][3] Its degradation in the soil environment is influenced by a combination of biotic and abiotic factors, including microbial activity, moisture, temperature, light, and soil type.

Aerobic and Anaerobic Degradation

Studies have shown that **metaflumizone** degrades in soil under both aerobic and anaerobic conditions, with degradation being faster under anaerobic conditions.[7] In one study, the half-life (DT₅₀) under aerobic conditions was reported to be between 186 and 209 days, while another study reported a typical DT₅₀ of 141 days.[1][3] Under anaerobic conditions, the half-life was found to be significantly shorter, at 33.4 days.[7] The major degradation products under aerobic conditions are carbon dioxide and non-extractable residues.[1]

Influence of Environmental Factors

The rate of **metaflumizone** degradation in soil is significantly impacted by various environmental factors:

- Moisture: Degradation is faster in moist soil compared to dry soil. The half-life in dry soil has been reported to be as long as 150.4 days.[7]

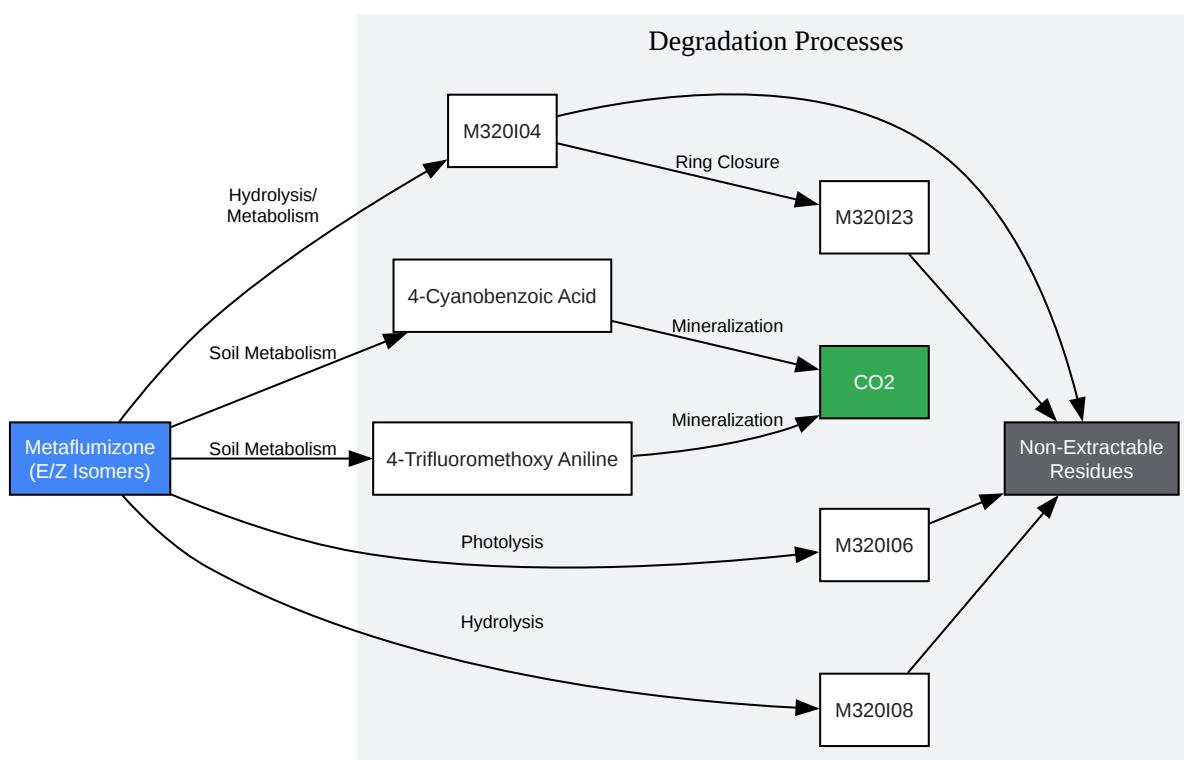
- Light: Photodegradation plays a role in the breakdown of **metaflumizone**. Degradation is fastest under UV light (DT_{50} of 27.3 days), followed by Xenon light (DT_{50} of 43 days), and is slowest in the dark (DT_{50} of 50.1 days).[7]
- Temperature: As with most chemical and biological processes, the degradation rate of **metaflumizone** increases with temperature, with half-lives ranging from 30.1 to 100.3 days across different temperature settings.[7]
- Soil Type: Soil composition influences degradation rates. For instance, degradation was observed to be faster in Oxisol (pH 5.2, 1.2% organic carbon) compared to Inceptisol (pH 8.15, 0.36% organic carbon).[7]
- Soil Sterilization: In sterilized soil, only a minimal (5%) dissipation of the initial concentration was observed after 90 days, highlighting the critical role of microbial activity in its degradation.[7]

A summary of **metaflumizone**'s soil degradation half-lives under various conditions is provided in Table 2.

Condition	Half-life (DT_{50}) in days	Source
Aerobic (Lab, 20°C)	141	[3]
Aerobic	186 - 209	[1]
Aerobic	50.1	[7]
Anaerobic	33.4	[7]
Dry Soil	150.4	[7]
UV Light	27.3	[7]
Xenon Light	43	[7]
Dark	50.1	[7]
Varying Temperature	30.1 - 100.3	[7]
Rice Field Soil	13.7	[8]
Cabbage Field Soil	4.0 - 4.8	[9]

Degradation Pathways and Metabolites

The degradation of **metaflumizone** in soil proceeds through the cleavage of the molecule, resulting in several metabolites. The primary degradation products identified in soil are 4-cyanobenzoic acid and 4-trifluoromethoxy aniline.^[7] In plant metabolism, which can have implications for soil residues from plant litter, the major degradation product is M320I04.^[1] Other identified metabolites in various environmental compartments include M320I06, M320I08, M320I09, and the cyclic derivative M320I23.^[1] Ultimately, these intermediates are further degraded to CO₂ and non-extractable residues.^[1]



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Caption: Proposed degradation pathway of **Metaflumizone** in soil.

Mobility in Soil

The mobility of a pesticide in soil determines its potential to move into water bodies. This is largely influenced by its adsorption to soil particles. The soil adsorption coefficient (K_d) for **metaflumizone** has been reported to be 529 mL g^{-1} , indicating strong adsorption to soil and consequently low mobility.^[3] This is consistent with its low aqueous solubility and supports the assessment of a low potential for leaching to groundwater.^{[2][3]}

Parameter	Value	Interpretation	Source
Linear K_d (mL g^{-1})	529	Low mobility	[3]

Ecotoxicological Effects

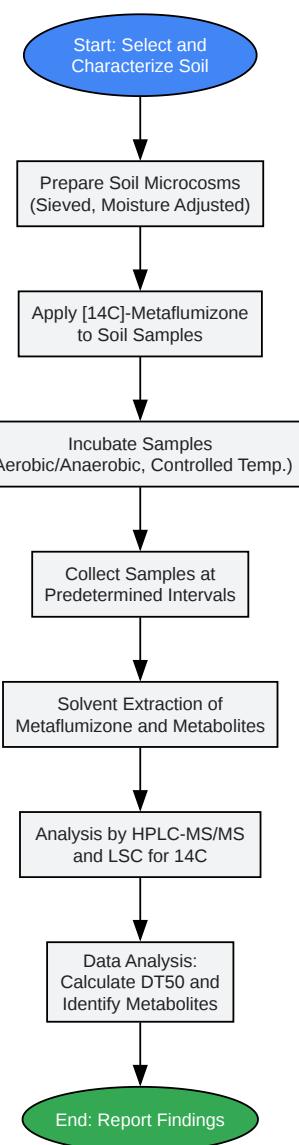
Metaflumizone exhibits low to moderate toxicity to most birds, aquatic species, honeybees, and earthworms.^{[2][3]} However, a risk has been identified for birds and mammals due to potential biomagnification in the aquatic food chain. The chronic risk assessment for aquatic invertebrates could not be finalized in one peer review.

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. Below are generalized methodologies for key experiments related to the environmental fate of **metaflumizone**, based on common practices and available information.

Aerobic Soil Metabolism Study (Following OECD 307)

A typical experimental workflow for a soil metabolism study is illustrated in the diagram below.



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Caption: Generalized workflow for a soil metabolism study.

- Test System: Freshly collected agricultural soil is sieved and characterized for properties such as pH, organic carbon content, texture, and microbial biomass.
- Test Substance: ^{14C}-labeled **metaflumizone** (e.g., labeled in the benzonitrile or trifluoromethoxyphenyl ring) is used to facilitate tracking of the parent compound and its degradation products.^[1]

- Application: The test substance is applied to the soil samples at a concentration relevant to its agricultural use.
- Incubation: The treated soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture level for a specified period (e.g., up to 120 days). For aerobic studies, a continuous flow of humidified air is passed through the incubation vessels. For anaerobic studies, the soil is saturated with water and purged with nitrogen.
- Sampling and Analysis: Duplicate samples are taken at various time intervals. The soil is extracted with organic solvents (e.g., acetonitrile, methanol).[8] The extracts are analyzed by High-Performance Liquid Chromatography with Tandem Mass Spectrometry (HPLC-MS/MS) to identify and quantify **metaflumizone** and its metabolites.[1][8] Non-extractable residues are quantified by combustion analysis and Liquid Scintillation Counting (LSC). Evolved CO₂ is trapped and quantified by LSC.

Soil Photolysis Study (Following OECD Draft Guideline)

- Test System: Thin layers of characterized soil are placed in quartz cells.
- Test Substance: ¹⁴C-labeled **metaflumizone** is applied uniformly to the soil surface.
- Irradiation: The samples are exposed to a light source that simulates natural sunlight (e.g., a Xenon lamp) with controlled temperature and humidity. Dark control samples are incubated under the same conditions but shielded from light.
- Sampling and Analysis: Samples are collected at different time points and analyzed as described for the soil metabolism study to determine the rate of photodegradation and identify photoproducts.

Hydrolysis Study (Following OECD 111)

- Test System: Sterile aqueous buffer solutions at different pH values (e.g., 4, 5, 7, and 9) are used.
- Test Substance: ¹⁴C-labeled **metaflumizone** is added to the buffer solutions.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C).

- Sampling and Analysis: Aliquots are taken at various intervals and analyzed by HPLC to determine the concentration of the parent compound and any hydrolysis products.

Analytical Methodology

The determination of **metaflumizone** and its metabolites in soil samples typically involves the following steps:

- Extraction: Soil samples are extracted with a suitable solvent, often acetonitrile or methanol, sometimes followed by a mixture with water.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Clean-up: A clean-up step, such as the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method or liquid-liquid partition, may be employed to remove interfering matrix components.[\[1\]](#)[\[8\]](#)
- Determination: The final determination is performed by HPLC-MS/MS.[\[1\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#) This technique provides high sensitivity and selectivity, allowing for the quantification of residues at low levels (e.g., a limit of quantitation of 0.01 mg/kg).[\[10\]](#)[\[11\]](#)

Conclusion

Metaflumizone is a persistent insecticide in soil environments. Its degradation is primarily driven by microbial activity and is influenced by factors such as soil moisture, temperature, and light exposure. The primary degradation pathways involve the cleavage of the molecule to form metabolites such as 4-cyanobenzoic acid and 4-trifluoromethoxy aniline, which are further mineralized to carbon dioxide. Due to its strong adsorption to soil particles, **metaflumizone** has a low mobility and is unlikely to leach into groundwater. While it exhibits low to moderate toxicity to many non-target organisms, its potential for bioaccumulation warrants consideration in comprehensive environmental risk assessments. Standardized experimental protocols are crucial for generating reliable data on the environmental fate of **metaflumizone** to inform regulatory decisions and ensure its safe use.

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